

Structural Elucidation and Spectral Benchmarking of 2-Chloro-3-propylquinoxaline

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Compound of Interest

Compound Name: 2-Chloro-3-propylquinoxaline

Cat. No.: B267210

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Content Type: Technical Comparison Guide (NMR Spectroscopy) Subject: **2-Chloro-3-propylquinoxaline** (CAS: Analogous to 2-chloro-3-methylquinoxaline series) Application: Reaction monitoring, purity assessment, and structural validation in drug discovery.

Introduction & Strategic Context

The quinoxaline scaffold is a "privileged structure" in medicinal chemistry, serving as the core for various anticancer (kinase inhibitors) and antimicrobial agents. The 2-chloro-3-alkyl functionality is a critical electrophilic handle, allowing for subsequent nucleophilic aromatic substitution (

) with amines or thiols to generate libraries of bioactive compounds.

For a drug development professional, the critical analytical challenge is not just "assigning peaks," but validating the chlorination step. The transformation of the precursor 3-propylquinoxalin-2(1H)-one (lactam tautomer) into the target **2-chloro-3-propylquinoxaline** (imidoyl chloride) involves a dramatic change in electronic symmetry and hybridization that is immediately diagnostic in NMR.

Experimental Protocol: Self-Validating Acquisition

To ensure data integrity suitable for regulatory filing or publication, follow this standardized acquisition workflow.

Sample Preparation

- Solvent: Chloroform-
(
, 99.8% D) is the preferred solvent.
 - Rationale: It prevents hydrogen bonding interactions that can broaden signals seen in DMSO-
, and it provides a sharp residual peak (7.26 ppm) for referencing.
- Concentration: 10–15 mg in 0.6 mL solvent.
 - Quality Check: Solutions must be clear. Turbidity indicates residual inorganic salts (byproducts), which cause magnetic field inhomogeneity (broad lines).
- Reference: Tetramethylsilane (TMS, 0.00 ppm) or residual
(7.26 ppm for
, 77.16 ppm for
).

Acquisition Parameters (Recommended)

- Frequency: 400 MHz or higher (essential to resolve the AA'BB' or ABCD aromatic system).
- Pulse Sequence:
 - : Standard zg30 (30° pulse angle) to ensure accurate integration.
 - : Power-gated decoupling (zgpg30) with a relaxation delay (
) > 2.0s to allow relaxation of quaternary carbons (C-Cl, C-Propyl).

Comparative Analysis: Target vs. Precursor

The most common "alternative" structure encountered is the unreacted starting material. The table below highlights the diagnostic shifts that prove the reaction (Chlorination) was successful.

Table 1: Spectral Comparison (Target vs. Precursor)

Feature	Target: 2-Chloro-3-propylquinoxaline	Precursor: 3-propylquinoxalin-2(1H)-one	Diagnostic Action
Amide Proton	Absent	Broad singlet, 11.0–12.5 ppm	Primary Indicator: Disappearance confirms loss of N-H.
C-2 Carbon	145–148 ppm (C-Cl)	155–160 ppm (C=O)	Indicator: Upfield shift of the ipso carbon due to Cl substitution.
Propyl -CH	~3.05 ppm (Triplet)	~2.85 ppm (Triplet)	Deshielding due to the adjacent electron-withdrawing C-Cl system.
Symmetry	Asymmetric (Distinct H5/H8)	Asymmetric (Distinct H5/H8)	Both are asymmetric, but the target shows sharper aromatic resolution.

“

Analyst Note: If you observe a broad hump >10 ppm or a carbonyl signal >155 ppm, your chlorination is incomplete.

Detailed Spectral Interpretation

A. NMR Interpretation (400 MHz,)

The proton spectrum is defined by two distinct regions: the aliphatic propyl chain and the aromatic quinoxaline core.

1. The Propyl Chain (Aliphatic Region)

The propyl group acts as a spin system isolated from the ring protons but influenced by the ring current.

- 1.05 ppm (3H, t, 10 Hz, 100%):
 - Classic methyl triplet. The furthest from the ring, showing minimal anisotropy.
- 1.85–1.95 ppm (2H, sextet/multiplet, 10 Hz, 100%):
 - The "middle" methylene. It couples to both the methyl protons and the methine protons.
- 3.00–3.08 ppm (2H, t, 10 Hz, 100%):
 - Mechanistic Insight: This signal is significantly deshielded compared to a standard alkyl chain (1.2 ppm) due to the anisotropic cone of the aromatic ring and the inductive effect of the imine nitrogen at position 4.

2. The Quinoxaline Core (Aromatic Region)

The aromatic protons (positions 5, 6, 7, 8) form an ABCD or pseudo-AA'BB' system depending on the field strength.

- 8.00–8.10 ppm (2H, m, H-5 and H-8):
 - These protons are closest to the electronegative Nitrogen atoms. The paramagnetic anisotropy of the N-lone pairs deshields these protons, pushing them downfield.
- 7.70–7.80 ppm (2H, m, H-6 and H-7):
 - These are the "distal" protons, appearing upfield relative to H-5/8.
 - Differentiation: H-5 (closer to C-Cl) and H-8 (closer to Propyl) may show slight chemical shift differences (ppm) at high fields (600 MHz+), but often overlap at 300/400 MHz.

B. NMR Interpretation (100 MHz,)

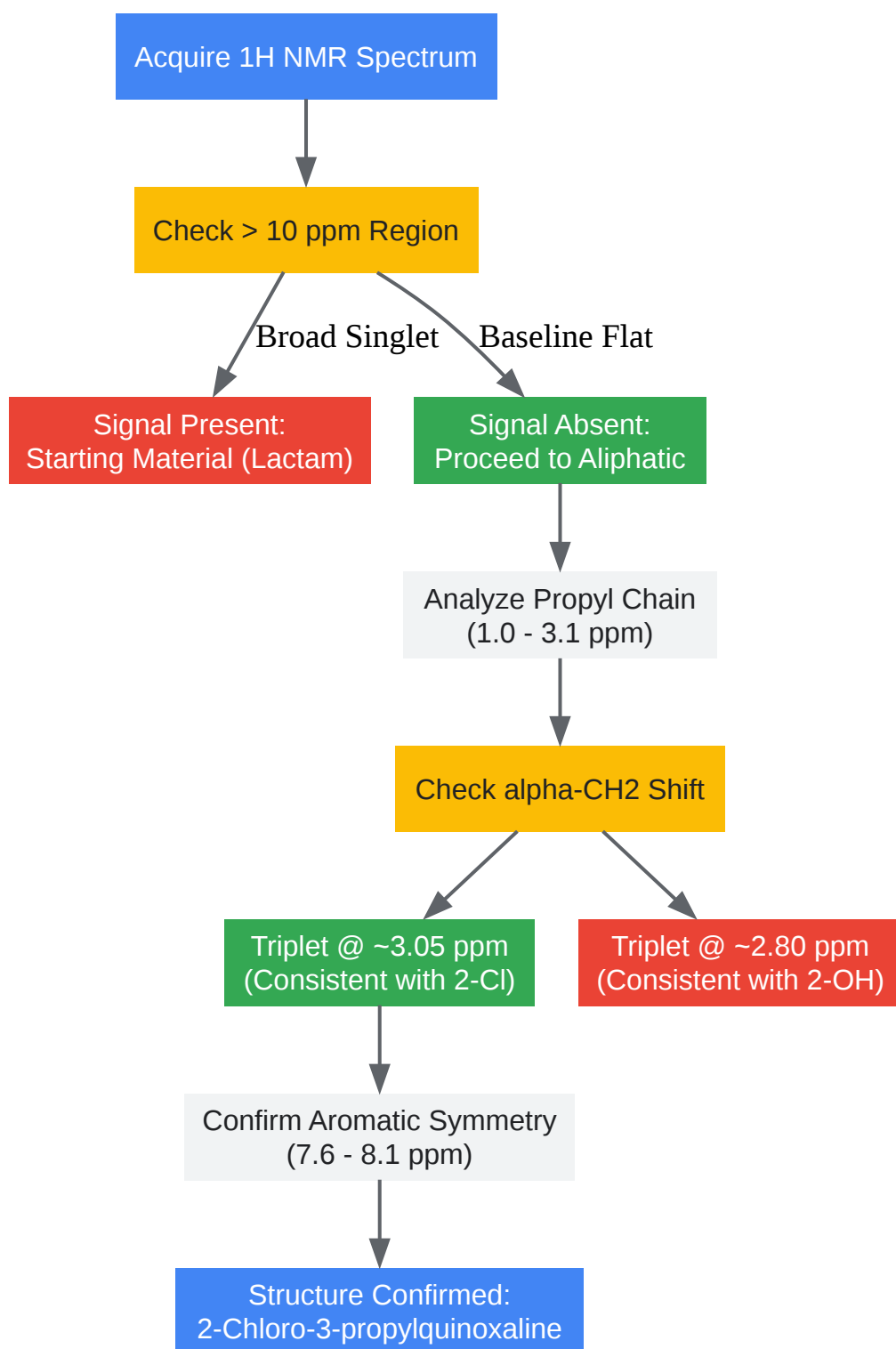
The carbon spectrum is the definitive tool for confirming the C-Cl bond.

- 14.1 ppm (): Terminal methyl.
- 22.5 ppm (): Middle methylene.
- 38.5 ppm (): Benzylic-like carbon.
- 128.0 – 130.5 ppm (Ar-CH): Four signals for C5, C6, C7, C8.
- 140.0 – 142.0 ppm (Bridgehead C): C4a and C8a.
- 147.5 ppm (C-Cl, C-2): The diagnostic quaternary carbon.
- 156.0 ppm (C-Propyl, C-3): Deshielded by the adjacent Nitrogen (C=N bond character).

Visualization of Logic & Workflow

Diagram 1: Structural Assignment Logic

This decision tree guides the researcher through the assignment process, distinguishing the target from potential impurities.

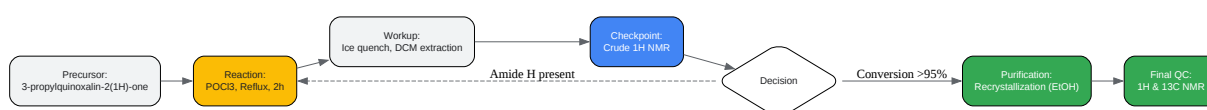


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Caption: Step-by-step logic flow for distinguishing **2-chloro-3-propylquinoxaline** from its 2-hydroxy precursor.

Diagram 2: Synthesis & Monitoring Workflow

The following diagram illustrates where NMR fits into the synthesis pipeline for this compound.



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Caption: Integration of NMR checkpoints during the synthesis of **2-chloro-3-propylquinoxaline**.

References

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 - Source: [2](#)
- NMR Impurity Reference
 - NMR Chemical Shifts of Trace Impurities: Industrially Preferred Solvents. (Essential for identifying residual byproducts or extraction solvents).
 - Source: [3](#)
- Regioisomer Distinction

- Distinguishing Regioisomers in Pharmaceutical Products using Benchtop NMR.
- Source: [4](#)

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